

7-Deoxy-10-hydroxyloganetin CAS number and chemical identifiers.

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Compound of Interest

Compound Name: 7-Deoxy-10-hydroxyloganetin

Cat. No.: B1163750

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7-Deoxy-10-hydroxyloganetin: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

7-Deoxy-10-hydroxyloganetin is an iridoid, a class of monoterpenoids widely distributed in the plant kingdom and known for a diverse range of biological activities. This technical guide provides a summary of the available chemical and biological information for **7-Deoxy-10-hydroxyloganetin**. While this compound has been identified and is commercially available, a comprehensive review of publicly accessible scientific literature reveals a notable scarcity of in-depth studies on its specific biological effects and mechanisms of action. This document consolidates the known data for **7-Deoxy-10-hydroxyloganetin** and supplements it with information on the broader class of iridoids to provide a contextual understanding for researchers.

Chemical Identity

7-Deoxy-10-hydroxyloganetin has been chemically characterized and its fundamental identifiers are summarized in the table below.

Chemical Identifier	Value	Source
CAS Number	76267-48-6	[1][2]
Molecular Formula	C11H16O5	[1][2]
Molecular Weight	228.24 g/mol	[1][2]
Natural Source	Strychnos nux-vomica	[3]

Quantitative Data

A thorough search of scientific literature did not yield specific quantitative biological data for **7-Deoxy-10-hydroxyloganetin**, such as IC50 values, binding constants, or pharmacokinetic parameters. Research in this area is required to elucidate the compound's potency and potential therapeutic window.

Experimental Protocols

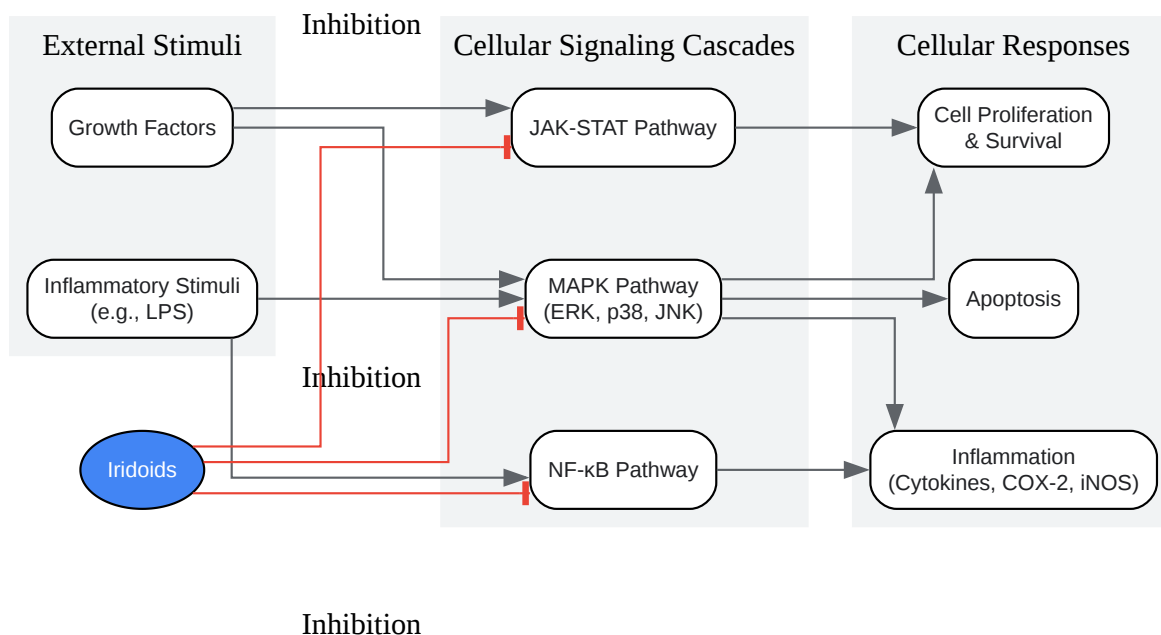
Detailed experimental protocols for the isolation of **7-Deoxy-10-hydroxyloganetin** from its natural source, *Strychnos nux-vomica*, are not readily available in the published scientific literature. Similarly, specific protocols for its synthesis or for conducting biological assays to determine its activity are not described in detail. Researchers interested in working with this compound would need to develop or adapt general methods for iridoid isolation and analysis.

Biological Context: The Iridoids

Due to the limited specific data on **7-Deoxy-10-hydroxyloganetin**, understanding its potential biological role necessitates an examination of the broader iridoid class. Iridoids are known to possess a wide array of pharmacological activities, including anti-inflammatory, anti-cancer, and neuroprotective effects.

General Signaling Pathways Modulated by Iridoids

Iridoids have been reported to modulate several key signaling pathways implicated in disease. A generalized representation of these interactions is depicted below. It is important to note that this diagram represents the activities of various iridoids and the specific pathways affected by **7-Deoxy-10-hydroxyloganetin** have not yet been elucidated.



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Caption: Generalized signaling pathways potentially modulated by iridoids.

Conclusion and Future Directions

7-Deoxy-10-hydroxyloganetin is a known natural product with established chemical identifiers. However, there is a significant gap in the scientific literature regarding its biological activity and therapeutic potential. The information available on the broader class of iridoids suggests that this compound may possess interesting pharmacological properties. Future research should focus on:

- Developing and publishing standardized protocols for the isolation and synthesis of **7-Deoxy-10-hydroxyloganetin**.
- Conducting comprehensive in vitro and in vivo studies to determine its biological activities, including quantitative measures of efficacy (e.g., IC50 values).

- Investigating the specific molecular targets and signaling pathways modulated by **7-Deoxy-10-hydroxyloganetin** to elucidate its mechanism of action.

Such studies are crucial to unlock the potential of **7-Deoxy-10-hydroxyloganetin** as a lead compound for drug discovery and development.

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